

Olfactory properties and fragrance profile of beta-Ionol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Ionol*

Cat. No.: B3421568

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An In-depth Technical Guide to the Olfactory Properties and Fragrance Profile of **beta-Ionol**

Abstract

This technical guide provides a comprehensive overview of the olfactory properties, fragrance profile, and physicochemical characteristics of **beta-Ionol**. It is intended for researchers, scientists, and drug development professionals interested in the molecular and sensory aspects of this important fragrance and flavor ingredient. This document summarizes key quantitative data in structured tables, outlines experimental protocols for sensory analysis, and includes visualizations of relevant biological pathways and experimental workflows.

Introduction to beta-Ionol

Beta-Ionol is a naturally occurring sesquiterpenoid alcohol that is a significant contributor to the aroma of various flowers and fruits.^[1] It is valued in the fragrance and flavor industry for its unique and complex scent profile. Chemically, it is an unsaturated alicyclic alcohol. Its molecular structure, characterized by a trimethylcyclohexenyl ring and a butenol side chain, is responsible for its distinct olfactory properties. **Beta-Ionol** is used as a fragrance ingredient in a variety of consumer products, including perfumes, cosmetics, and household cleaners.^[2] It is also recognized as a flavoring agent in the food industry.^{[1][3]}

Chemical and Physical Properties

The physical and chemical properties of **beta-ionol** are crucial for its application in various formulations. A summary of these properties is presented in Table 1.

Property	Value	Reference
IUPAC Name	(E)-4-(2,6,6-trimethylcyclohexen-1-yl)but-3-en-2-ol	[1]
CAS Number	22029-76-1	[1][4][5]
Molecular Formula	C13H22O	[1][4][5]
Molecular Weight	194.31 g/mol	[1][4]
Physical Description	Clear, colourless liquid	[1]
Boiling Point	107 °C @ 3 mm Hg	[1][3]
Density	0.923 - 0.933 g/cm ³ @ 25 °C	[6]
Refractive Index	1.496 - 1.502 @ 20 °C	[6]
Flash Point	93.33 °C (200 °F)	[3][6]
Solubility	Soluble in alcohol and oils	[7]

Olfactory Properties and Fragrance Profile

Beta-ionol possesses a multifaceted and appealing aroma that is highly valued in perfumery. Its scent is predominantly floral, with sweet, woody, and fruity undertones.

Odor Description

The fragrance of **beta-ionol** is often described as having the following characteristics:

- Primary Notes: Sweet, floral, and balsamic with a characteristic warmth.[3][5]
- Secondary Notes: Woody, herbal, and reminiscent of violet and tropical fruits.[3]
- Nuances: Some sources also describe hints of raspberry and a beeswax-like character.[8]

Fragrance Profile and Applications

In fragrance compositions, **beta-ionol** is a versatile ingredient that can be used to:

- Enhance and add richness to floral bouquets, particularly those featuring rose, jasmine, and lavender.[\[6\]](#)[\[7\]](#)
- Introduce a pitty note to stone fruit flavors and add body to berry and pineapple flavors.[\[6\]](#)
- Provide a long-lasting effect due to its good substantivity.[\[7\]](#)[\[8\]](#)
- Blend seamlessly with woody, fruity, and green notes, acting as a harmonizing agent in complex fragrances.[\[6\]](#)[\[7\]](#)

The recommended usage level of **beta-ionol** in fragrance concentrates can be up to 8.0000%.
[\[6\]](#)

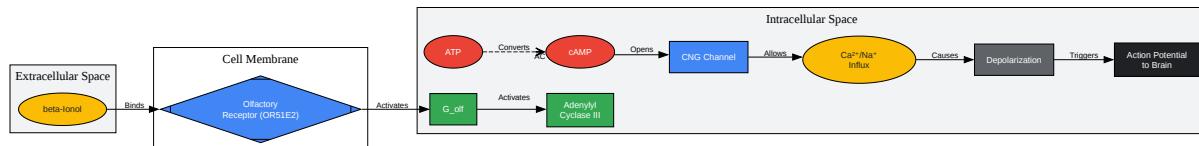
Olfactory Characteristic	Description	References
Odor Type	Floral	[1] [6]
Scent Profile	Sweet, floral-balsamic, warm, woody, herbal, violet, tropical	[3] [5]
Blends Well With	Rose, lavender, jasmine, woody notes, fruity notes	[6] [7]
Applications	Perfumes, colognes, cosmetics, air fresheners, detergents	[2] [9]
Flavor Profile	Floral	[1]

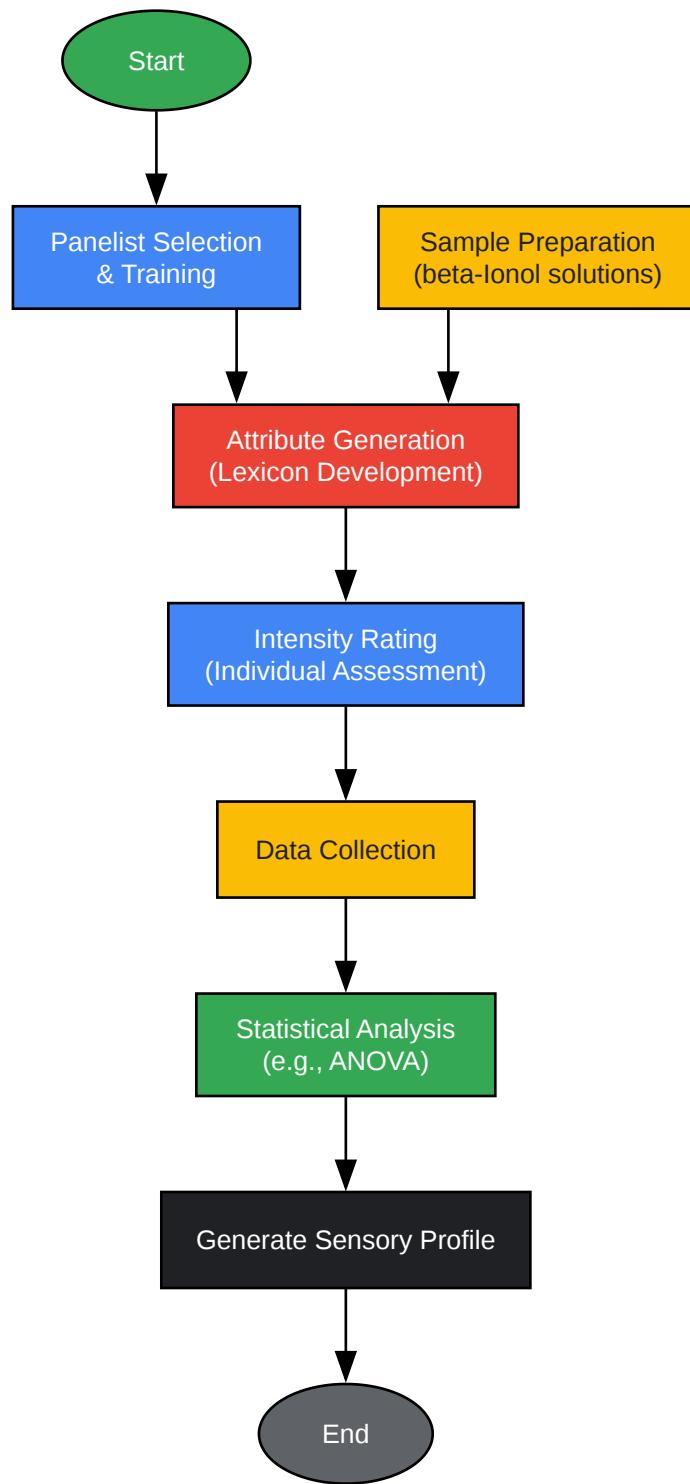
Olfactory Signaling Pathway

The perception of **beta-ionol**, like other odorants, is initiated by its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal cavity.[\[10\]](#) While the specific receptor for **beta-ionol** is not definitively identified, its close analog, beta-ionone, is

known to activate the olfactory receptor OR51E2.[11][12] The activation of this G-protein coupled receptor (GPCR) triggers a downstream signaling cascade.

The canonical olfactory signal transduction pathway is initiated when an odorant molecule binds to its specific OR.[13] This binding activates the olfactory-specific G-protein, G_{olf}.[10] [13] The activated G_{olf}, in turn, stimulates adenylyl cyclase III, leading to an increase in intracellular cyclic AMP (cAMP).[12][13][14] This rise in cAMP opens cyclic nucleotide-gated (CNG) ion channels, allowing an influx of Ca²⁺ and Na⁺ ions, which depolarizes the neuron.[10] The increase in intracellular Ca²⁺ also opens Ca²⁺-activated Cl⁻ channels, further amplifying the depolarization.[10] If the receptor potential is strong enough, it generates action potentials that are transmitted to the olfactory bulb in the brain, leading to the perception of smell.





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- To cite this document: BenchChem. [Olfactory properties and fragrance profile of beta-Ionol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3421568#olfactory-properties-and-fragrance-profile-of-beta-ionol\]](https://www.benchchem.com/product/b3421568#olfactory-properties-and-fragrance-profile-of-beta-ionol)

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